

trans-stilbene oxide molecular weight and formula

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Compound of Interest

Compound Name: *trans-Stilbene oxide*

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An In-Depth Technical Guide to trans-Stilbene Oxide

This guide provides comprehensive technical information on **trans-stilbene oxide**, tailored for researchers, scientists, and professionals in drug development. It covers the fundamental molecular properties, detailed experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

Core Molecular and Physical Properties

trans-Stilbene oxide is an organic compound that serves as a key intermediate in various chemical syntheses.^[1] Its core properties are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O ^{[2][3][4][5]}
Molecular Weight	196.24 g/mol ^{[2][3][6]}
CAS Number	1439-07-2 ^{[3][5][6]}
Appearance	White to light yellow crystalline powder ^{[2][6]}
Melting Point	65-67 °C ^{[3][6]}
Solubility	Soluble in Toluene ^{[3][6]}
IUPAC Name	(2S,3S)-2,3-diphenyloxirane ^[2]

Experimental Protocol: Synthesis of **trans-Stilbene Oxide** via Epoxidation

This section details a common and effective method for the synthesis of **trans-stilbene oxide** from trans-stilbene using dimethyldioxirane (DMDO) as the oxidizing agent. This procedure is noted for yielding an analytically pure sample.[\[6\]](#)[\[7\]](#)

Materials:

- trans-Stilbene (0.724 g, 4.02 mmol)
- Acetone (5 mL)
- Dimethyldioxirane (DMDO) in acetone solution (0.062 M, 66 mL, 4.09 mmol)
- Dichloromethane (CH₂Cl₂) (30 mL)
- Anhydrous Sodium Sulfate (Na₂SO₄)

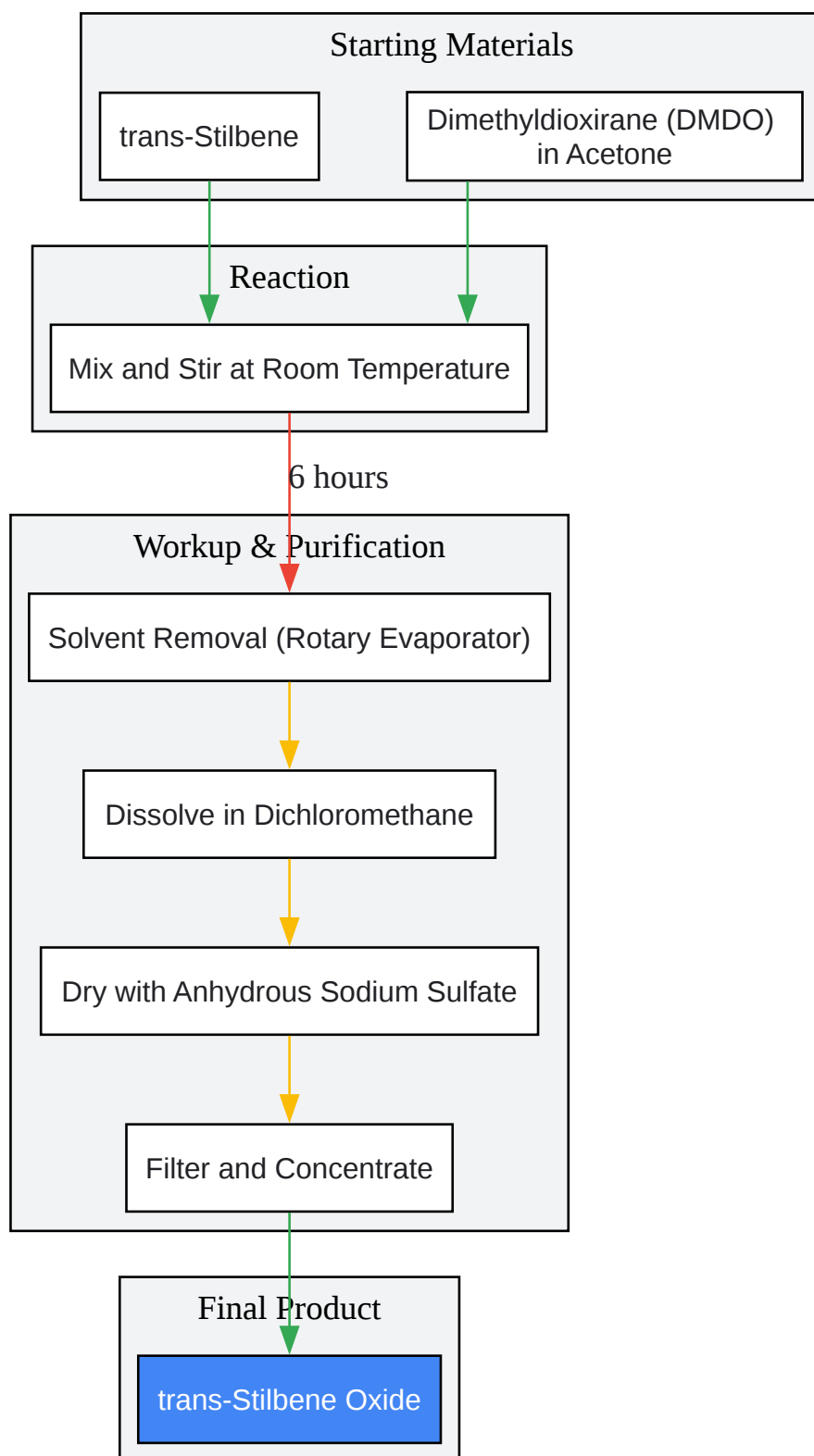
Procedure:

- Reaction Setup:** In a 125-mL stoppered Erlenmeyer flask, dissolve 0.724 g (4.02 mmol) of trans-stilbene in 5 mL of acetone.[\[6\]](#)[\[7\]](#) The solution should be magnetically stirred at room temperature (approximately 20 °C).[\[6\]](#)
- Epoxidation:** To the stirred solution of trans-stilbene, add 66 mL (4.09 mmol) of a 0.062 M solution of DMDO in acetone.[\[6\]](#)[\[7\]](#)
- Reaction Monitoring:** The progress of the reaction can be monitored using Gas-Liquid Chromatography (GLC) analysis.[\[6\]](#)[\[7\]](#) The conversion of trans-stilbene to **trans-stilbene oxide** is expected to be complete within 6 hours.[\[6\]](#)[\[7\]](#)
- Solvent Removal:** Once the reaction is complete, remove the excess acetone using a rotary evaporator at 20 °C and 15 mm Hg.[\[6\]](#) This will yield a white crystalline solid.[\[6\]](#)[\[7\]](#)
- Workup and Drying:** Dissolve the solid residue in 30 mL of dichloromethane (CH₂Cl₂).[\[6\]](#)[\[7\]](#) Dry the solution over anhydrous sodium sulfate (Na₂SO₄).[\[6\]](#)[\[7\]](#)

- Isolation of Product: Filter the mixture to remove the drying agent, and wash the filter cake with additional CH_2Cl_2 .^[7] Combine the filtrates and concentrate the solution on a rotary evaporator.^{[6][7]} Remove the remaining solvent under reduced pressure (20 °C, 15 mmHg) to obtain the analytically pure **trans-stilbene oxide** (0.788 g, 100% yield).^{[6][7]}

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **trans-stilbene oxide** from trans-stilbene.



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Caption: Workflow for the synthesis of **trans-stilbene oxide**.

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